

Physical and chemical properties of L-Alanine-15N.

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L-Alanine-¹⁵N: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physical and chemical properties of L-Alanine-¹⁵N, a stable isotope-labeled amino acid crucial for a variety of research applications. This document details its core properties, outlines key experimental protocols for its use, and provides visual representations of relevant workflows and pathways to facilitate understanding and application in a laboratory setting.

Core Physical and Chemical Properties

L-Alanine-¹⁵N is a non-essential amino acid in which the naturally occurring ¹⁴N atom in the amino group is replaced with the stable isotope ¹⁵N. This isotopic labeling makes it a powerful tool for tracing the metabolism and fate of alanine in biological systems without the concerns associated with radioactive isotopes.

General and Physical Properties

The fundamental physical and chemical characteristics of L-Alanine-¹⁵N are summarized in the tables below. These properties are essential for its proper handling, storage, and use in experimental setups.



Property	Value
Chemical Formula	C ₃ H ₇ ¹⁵ NO ₂
Molecular Weight	90.09 g/mol [1][2][3][4]
Appearance	White to off-white powder or solid[4]
Melting Point	314.5 °C (decomposes)[3][4][5]
Solubility	Soluble in water.
Storage Temperature	Room temperature, away from light and moisture.[1]

Isotopic and Chemical Purity

The isotopic enrichment and chemical purity are critical parameters that determine the suitability of L-Alanine-¹⁵N for specific applications. The data presented here are typical values provided by commercial suppliers.

Property	Value
Isotopic Purity (15N)	≥98 atom %[2][3][4]
Chemical Purity	≥98%[1]
Optical Activity	[α]25/D +14.5°, c = 2 in 1 M HCl[2][4]

Identification and Nomenclature

Identifier	Value
IUPAC Name	(2S)-2-(15N)aminopropanoic acid
Synonyms	(S)-2-Aminopropionic acid- ¹⁵ N, L-α- Aminopropionic acid- ¹⁵ N
CAS Number	25713-23-9[1][2][3][4]
PubChem CID	11815285



Experimental Protocols

L-Alanine-¹⁵N is a versatile tool in metabolic research, proteomics, and drug development. Below are detailed methodologies for its application in key experimental workflows.

¹⁵N Metabolic Labeling for Proteomics and Metabolomics

This protocol outlines the general steps for labeling cells in culture with L-Alanine-15N to study protein turnover and metabolic flux.

- a. Cell Culture and Labeling:
- Culture cells in a standard "light" medium containing the natural abundance of nitrogen (14N).
- Prepare a "heavy" labeling medium by replacing the standard L-Alanine with L-Alanine-¹⁵N. The concentration of L-Alanine-¹⁵N should be the same as the L-Alanine concentration in the standard medium.
- When cells reach the desired confluency, replace the "light" medium with the "heavy" medium.
- Incubate the cells in the "heavy" medium for a predetermined period to allow for the
 incorporation of ¹⁵N-labeled alanine into newly synthesized proteins and metabolites. The
 duration of labeling will depend on the turnover rate of the proteins or metabolic pathways of
 interest.
- b. Sample Collection and Preparation:
- Harvest the cells and wash them with ice-cold phosphate-buffered saline (PBS).
- Lyse the cells using a suitable lysis buffer containing protease and phosphatase inhibitors.
- Quantify the protein concentration in the cell lysates.
- For proteomic analysis, proteins can be separated by SDS-PAGE, and bands of interest can be excised for in-gel digestion with trypsin. Alternatively, the entire proteome can be digested in-solution.



- For metabolomic analysis, metabolites are typically extracted using a cold solvent mixture (e.g., methanol/water).
- c. Mass Spectrometry Analysis:
- Analyze the resulting peptide or metabolite mixtures using high-resolution mass spectrometry (LC-MS/MS).
- The mass spectrometer will detect a mass shift between the unlabeled (14N) and labeled (15N) peptides or metabolites, allowing for their differentiation and relative quantification.



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Caption: Workflow for ¹⁵N metabolic labeling using L-Alanine-¹⁵N.

Whole-Body Protein Turnover Measurement

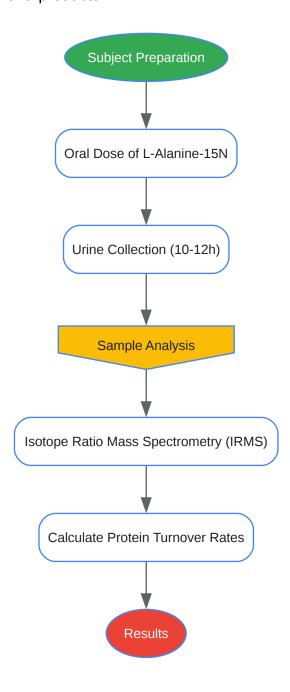
This protocol describes a non-invasive method to assess whole-body protein turnover in human subjects using an oral dose of L-Alanine-¹⁵N.

- a. Subject Preparation:
- Subjects should fast overnight prior to the study.
- A baseline urine sample is collected.
- b. Isotope Administration and Sample Collection:
- A single oral dose of L-Alanine-15N (e.g., 4 mg/kg body weight) is administered.
- Urine is collected over a defined period (e.g., 10-12 hours).



c. Sample Analysis:

- The enrichment of ¹⁵N in urinary urea and ammonia is determined using isotope ratio mass spectrometry (IRMS) or gas chromatography-mass spectrometry (GC-MS).
- Whole-body protein flux, synthesis, and breakdown rates are calculated based on the ¹⁵N enrichment in the urinary end-products.



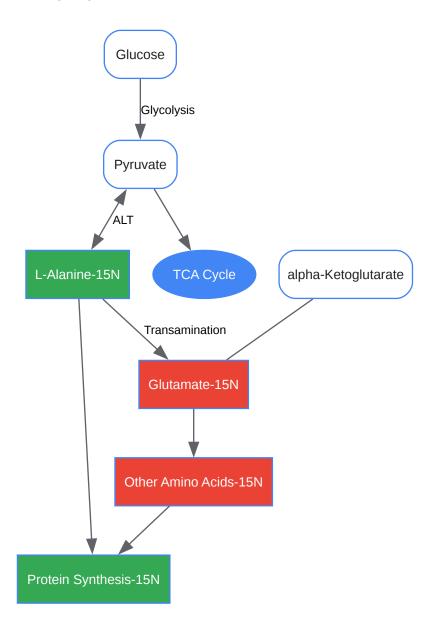
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Caption: Experimental workflow for a whole-body protein turnover study.

Signaling Pathways and Metabolic Fate

L-Alanine plays a central role in carbon and nitrogen metabolism, linking glycolysis and the citric acid cycle (TCA cycle) through the glucose-alanine cycle. The nitrogen from L-Alanine-¹⁵N can be transferred to other amino acids through transamination reactions, primarily catalyzed by alanine transaminase (ALT).



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Caption: Metabolic fate of L-Alanine-15N in central metabolism.



Conclusion

L-Alanine-¹⁵N is an indispensable tool for researchers in the life sciences. Its well-defined physical and chemical properties, coupled with established experimental protocols, enable precise and reliable tracing of metabolic pathways and protein dynamics. The information and methodologies presented in this guide are intended to support the design and execution of robust experiments, ultimately contributing to advancements in our understanding of biology and the development of new therapeutic strategies.

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